

An In-Depth Technical Guide to Fmoc-HomoGln-OtBu: Characteristics and Applications

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Compound of Interest		
Compound Name:	Fmoc-HomoGln-otBu	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of N- α -Fmoc-L-homoglutamine(tert-butyl ester) (**Fmoc-HomoGln-OtBu**), a key building block in modern peptide synthesis. It details experimental protocols for its use and analysis, offering a valuable resource for researchers in peptide chemistry and drug discovery.

Core Physical and Chemical Characteristics

Fmoc-HomoGin-OtBu is a derivative of the amino acid homoglutamine, where the alphaamino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group, and the side-chain carboxyl group is protected as a tert-butyl (OtBu) ester. This dual protection strategy is fundamental to its application in Fmoc-based solid-phase peptide synthesis (SPPS).

Property	Value	
Molecular Formula	C25H29NO6	
Molecular Weight	439.5 g/mol	
CAS Number	203854-49-3	
Appearance	White to off-white powder	
Purity	Typically ≥95%	
Optical Rotation	[α] ₂₀ /D -11 ± 2.5° (c=1 in CHCl ₃)	



Experimental Protocols

The following sections outline detailed methodologies for the synthesis, purification, and characterization of peptides containing **Fmoc-HomoGln-OtBu**, as well as the analysis of the compound itself.

Incorporation of Fmoc-HomoGln-OtBu in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-HomoGln-OtBu is a crucial reagent in the synthesis of peptides containing homoglutamine residues. The following is a standard protocol for its incorporation into a growing peptide chain on a solid support.

Materials:

- Fmoc-HomoGln-OtBu
- Rink Amide resin (or other suitable solid support)
- N,N-Dimethylformamide (DMF)
- Piperidine
- N,N'-Diisopropylcarbodiimide (DIC)
- 1-Hydroxybenzotriazole (HOBt)
- Dichloromethane (DCM)
- Methanol (MeOH)

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for 30-60 minutes in a reaction vessel.
- Fmoc Deprotection: Remove the Fmoc group from the resin-bound amino acid by treating with a 20% solution of piperidine in DMF for 20 minutes.

Foundational & Exploratory



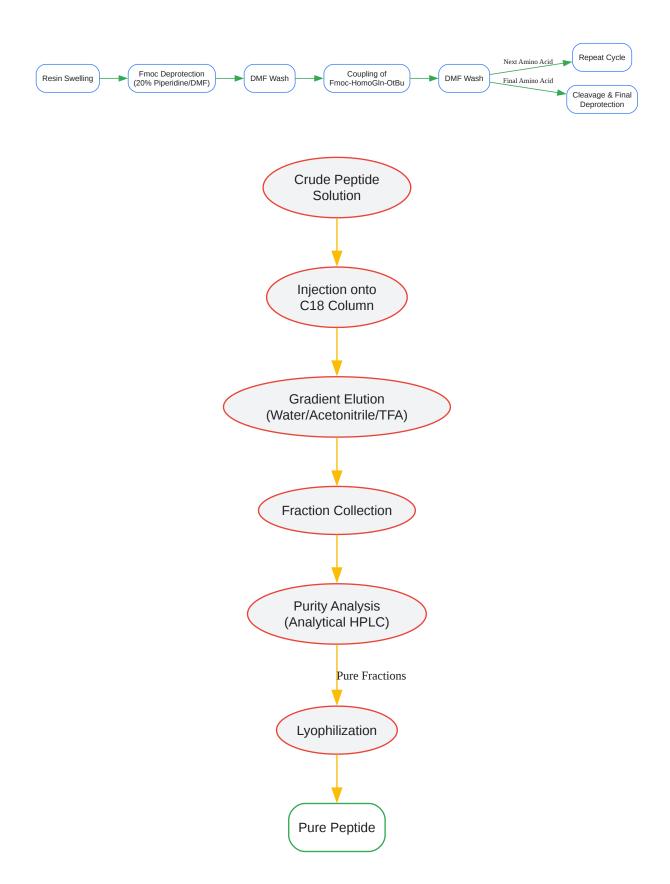


 Washing: Thoroughly wash the resin with DMF to remove residual piperidine and byproducts.

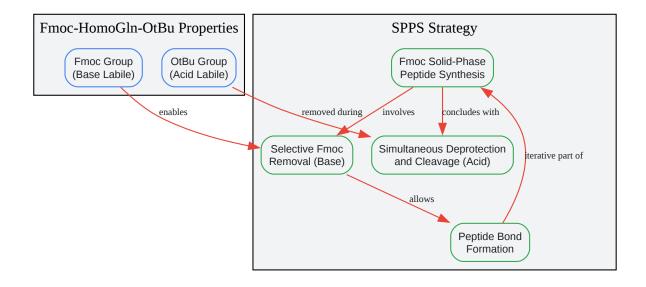
· Coupling:

- Dissolve Fmoc-HomoGln-OtBu (3 equivalents relative to resin loading) and HOBt (3 equivalents) in DMF.
- Add DIC (3 equivalents) to the solution to activate the carboxylic acid.
- Add the activated amino acid solution to the deprotected resin.
- Allow the coupling reaction to proceed for 1-2 hours at room temperature.
- Washing: Wash the resin with DMF to remove excess reagents and by-products.
- Repeat: Repeat steps 2-5 for each subsequent amino acid in the peptide sequence.
- Final Deprotection and Cleavage: Once the peptide synthesis is complete, treat the resin with a cleavage cocktail (e.g., 95% Trifluoroacetic acid, 2.5% water, 2.5% triisopropylsilane) to remove the peptide from the resin and cleave the side-chain protecting groups, including the OtBu ester of the homoglutamine residue.









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